Application Notes and Protocols: Preparation of Spiro-MeOTAD Solution for Spin Coating

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Compound of Interest

Compound Name:	*Spiro-MeOTAD*
CAS No.:	*207739-72-8*
Cat. No.:	*B030088*

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Introduction

2,2′,7,7′-tetrakis[N,N-di(4-methoxyphenyl)amino]-9,9′-spirobifluorene, commonly known as **Spiro-MeOTAD**, is the most widely utilized hole transport material (HTM) in high-efficiency perovskite solar cells (PSCs). Its amorphous nature, suitable energy levels, and solution processability make it a cornerstone in the fabrication of stable and efficient devices. The quality of the **Spiro-MeOTAD** layer, which is critically dependent on the solution preparation and deposition technique, directly impacts the overall device performance, including power conversion efficiency (PCE) and long-term stability.

This document provides a detailed protocol for the preparation of **Spiro-MeOTAD** solutions and their subsequent deposition via spin coating, a standard laboratory technique for fabricating thin films. The protocol includes common recipes, the role of additives, and recommended spin coating parameters.

Materials and Reagents

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A crucial aspect of preparing high-quality **Spiro-MeOTAD** films is the use of high-purity materials. The following is a list of commonly used materials and reagents:

- **Spiro-MeOTAD**: (2,2′,7,7′-tetrakis[N,N-di(4-methoxyphenyl)amino]-9,9′-spirobifluorene)
- Solvent: Chlorobenzene (CB) or Chloroform (CF)
- Additives (Dopants):
  - Lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI)
  - 4-tert-butylpyridine (t-BP)
  - Tris(2-(1H-pyrazol-1-yl)-4-tert-butylpyridine)cobalt(III) tris(bis(trifluoromethylsulfonyl)imide) (FK209) or other cobalt salts.[1]
  - Other potential additives include 1,4-benzenedithiol (BDT) and various acids.[2][3]

Quantitative Data Summary: **Spiro-MeOTAD** Solution Formulations

The following table summarizes various reported formulations for **Spiro-MeOTAD** solutions, providing a comparative overview for researchers.

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Component	Concentration/ Amount	Solvent	Molar Ratio (approx.)	Source
Spiro-MeOTAD	72.3 mg	1 mL Chlorobenzene	1	[2]
Li-TFSI	17.5 µL of 520 mg/mL in Acetonitrile	1 mL Chlorobenzene	0.5	[2][4]
t-BP	28.5 µL	1 mL Chlorobenzene	3.3	[2][4]
Spiro-MeOTAD	90 mg	1 mL Chlorobenzene	1	[5]
Li-TFSI	7.65 mg	1 mL Chlorobenzene	0.36	[5]
Cobalt Salt	4.5 mg	1 mL Chlorobenzene	-	[5]
t-BP	10 µL	1 mL Chlorobenzene	1.08	[5]
Spiro-MeOTAD	100.0 mg	1.279 mL Chlorobenzene	1	[6]
Li-TFSI	8.7 mg	1.279 mL Chlorobenzene	0.37	[6]
Co(III)TFSI	9.3 mg	1.279 mL Chlorobenzene	-	[6]
t-BP	39.0 µL	1.279 mL Chlorobenzene	3.7	[6]

Note: The molar ratios are calculated based on the provided concentrations and molecular weights of the respective compounds to offer a standardized comparison.

Experimental Protocols

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This section outlines a detailed, step-by-step protocol for the preparation of a standard **Spiro-MeOTAD** solution and its deposition via spin coating.

Preparation of Stock Solutions

It is common practice to first prepare stock solutions of the additives to ensure accurate and reproducible doping concentrations.

- Li-TFSI Stock Solution: Dissolve 520 mg of Li-TFSI in 1 mL of acetonitrile. This is a widely cited concentration.[2][4]
- Cobalt(III) Stock Solution: If using a cobalt salt like FK209, prepare a stock solution in a suitable solvent as per the manufacturer's recommendation.

Preparation of the Final **Spiro-MeOTAD** Solution

This protocol is based on a commonly used formulation. Researchers should adjust concentrations based on their specific experimental needs and the data presented in the table above.

- Weighing: In a clean vial, weigh out 72.3 mg of **Spiro-MeOTAD** powder.
- Solvent Addition: Add 1 mL of chlorobenzene to the vial.
- Dissolution: Stir the mixture for at least 1-2 hours at room temperature, or until the **Spiro-MeOTAD** is fully dissolved. A magnetic stirrer is recommended.
- Additive Incorporation:
  - Add 17.5 µL of the Li-TFSI stock solution (520 mg/mL in acetonitrile).
  - Add 28.5 µL of 4-tert-butylpyridine (t-BP).
- Final Mixing: Stir the final solution for an additional 30 minutes to ensure homogeneity.
- Filtration (Optional but Recommended): Filter the solution through a 0.2 µm PTFE syringe filter to remove any particulate impurities that could lead to defects in the spin-coated film.

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Spin Coating Protocol

The quality of the perovskite layer underneath and the ambient conditions (humidity, temperature) can significantly affect the optimal spin coating parameters. The following is a general guideline.

- Substrate Preparation: Ensure the perovskite-coated substrate is ready and at room temperature.
- Dispensing the Solution: Dispense a sufficient amount of the prepared **Spiro-MeOTAD** solution (typically 20-50 µL) onto the center of the perovskite layer.
- Spin Coating: Immediately initiate the spin coating program. A common two-step program is:
  - Step 1 (Spread): 1000 rpm for 10 seconds with a ramp rate of 1000 rpm/s.
  - Step 2 (Thinning): 4000 rpm for 30 seconds with a ramp rate of 2000 rpm/s.[2]
- Annealing (Oxidation): After spin coating, the film is typically left in a controlled environment to promote oxidation, which is crucial for enhancing its conductivity. This "aging" process can be done in a desiccator or a glovebox with a controlled oxygen environment for 12-24 hours. Some studies have shown that a 24-hour aging treatment in oxygen can significantly improve the photovoltaic performances of PSCs.[7]

Role of Additives

The addition of dopants to **Spiro-MeOTAD** is a well-established strategy to improve its conductivity and the overall performance of the solar cell.[1]

- Li-TFSI: This lithium salt is a widely used p-dopant for **Spiro-MeOTAD**.[3] It facilitates the oxidation of **Spiro-MeOTAD** to **Spiro-MeOTAD**+, increasing the hole concentration and thus the conductivity.[1] However, Li-TFSI is hygroscopic, which can be a stability concern for the perovskite layer.[1]
- 4-tert-butylpyridine (t-BP): t-BP is a Lewis base that is added to the solution. Its primary roles are to de-agglomerate Li-TFSI, improve the film morphology, and passivate defects at the

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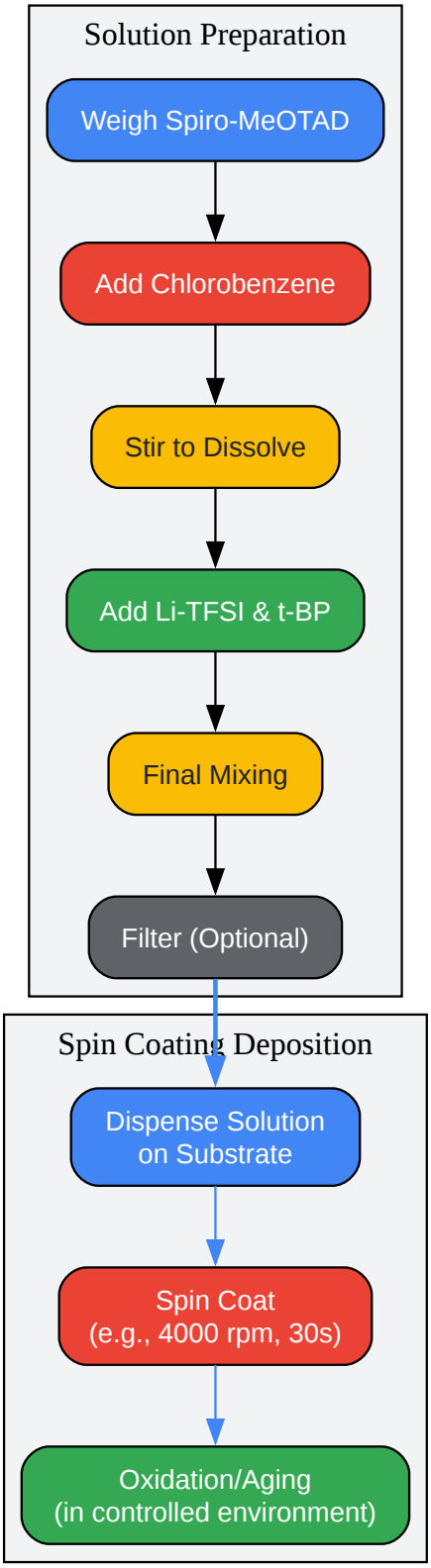
perovskite/HTM interface. The simultaneous use of LiTFSI and tBP has been found to improve conductivity by two orders of magnitude.[1]

- Cobalt(III) Salts (e.g., FK209): These are used as oxidizing agents to chemically dope the **Spiro-MeOTAD**, further increasing its conductivity and improving the energy level alignment with the perovskite.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps involved in the preparation and deposition of the **Spiro-MeOTAD** solution.

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Caption: Workflow for **Spiro-MeOTAD** solution preparation and spin coating.

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Conclusion

The preparation of the **Spiro-MeOTAD** solution is a critical step in the fabrication of high-performance perovskite solar cells. The precise control over the concentration of **Spiro-MeOTAD** and its additives, along with optimized spin coating parameters, is essential for achieving uniform, defect-free hole transport layers. This application note provides a comprehensive guide for researchers, summarizing common formulations and offering a detailed experimental protocol to ensure reproducibility and high-quality results. Researchers are encouraged to use this document as a starting point and to optimize the parameters for their specific materials and device architectures.

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